

The Hygroscopic Nature of Calcium Lactate Pentahydrate: A Technical Guide

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Compound of Interest

Compound Name: *Calcium 2-hydroxypropanoate
pentahydrate*

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For Researchers, Scientists, and Drug Development Professionals

Calcium lactate pentahydrate ($C_6H_{10}CaO_6 \cdot 5H_2O$), a common pharmaceutical excipient and calcium supplement, exhibits a notable hygroscopic nature that is critical to understand for formulation development, manufacturing, and storage. Its interaction with atmospheric moisture can significantly impact its physical properties, stability, and performance in a drug product. This technical guide provides an in-depth analysis of the hygroscopic behavior of calcium lactate pentahydrate, summarizing key quantitative data, detailing experimental protocols, and visualizing the underlying processes.

Water Sorption and Desorption Behavior

Calcium lactate pentahydrate's interaction with water vapor is characterized by a reversible transition between its hydrated and anhydrous forms. The specific nature of this transition is highly dependent on the ambient relative humidity (RH) and temperature. At room temperature, the pentahydrate is the stable form under typical ambient humidity conditions. However, it will lose its water of hydration in a dry environment, converting to an amorphous anhydrous form. [1][2] This process is reversible, and the anhydrous form will readily take up moisture to reform the pentahydrate.[2]

Dynamic Vapor Sorption (DVS) analysis is a key technique used to quantify this hygroscopic behavior by measuring the change in mass of a sample as it is exposed to a controlled humidity program at a constant temperature.

Quantitative Data from Dynamic Vapor Sorption (DVS)

The following table summarizes the key events observed during DVS analysis of amorphous anhydrous calcium L-lactate at two different temperatures, as described in the literature. This data provides critical thresholds for humidity-induced phase transitions.

Temperature	Relative Humidity (RH)	Process	Observation
30°C	70%	Sorption (Hydration)	A single-step hydration event occurs, leading to the formation of crystalline calcium lactate pentahydrate. [1]
30°C	0%	Desorption (Dehydration)	The five water equivalents are lost, resulting in the formation of amorphous anhydrous calcium lactate. [1]
60°C	60% - 80%	Sorption (Hydration)	A transitory dihydrate form of calcium lactate is observed to form within this RH range. [1]

Data extracted from De Maere D'aertrycke, J.-B., et al. (2020).[\[1\]](#)

Experimental Protocols

A detailed understanding of the experimental methodologies is crucial for reproducing and interpreting hygroscopicity data. The following sections outline the typical protocols for the key analytical techniques used to characterize the hygroscopic nature of calcium lactate pentahydrate.

Dynamic Vapor Sorption (DVS)

Objective: To determine the moisture sorption and desorption isotherms and identify critical humidity points for phase transitions.

Methodology:

- **Sample Preparation:** A sample of approximately 6 mg of crystalline anhydrous calcium lactate is placed in an open pan inside the DVS instrument.^[1] The anhydrous form is typically prepared by drying the pentahydrate form.
- **Instrumentation:** A DVS instrument, such as a TA Q5000 SA, is used.^[1] This instrument continuously measures the mass of the sample with high precision while controlling the temperature and relative humidity of the surrounding nitrogen gas flow.
- **Experimental Conditions:**
 - **Temperature:** The experiment is conducted isothermally, for instance, at 30°C or 60°C.^[1]
 - **Relative Humidity Program:**
 - **Sorption Phase:** The RH is increased in a stepwise manner, typically in increments of 10% RH, from a dry state (0% RH) up to a high humidity level (e.g., 90% or 95% RH).^[1]
 - **Desorption Phase:** Following the sorption phase, the RH is decreased in a similar stepwise manner back to 0% RH.^[1]
 - **Equilibrium Criterion:** At each RH step, the system is held until the rate of mass change of the sample falls below a specified threshold (e.g., $dm/dt < 0.002\%$ per minute), indicating that the sample has reached equilibrium with the surrounding atmosphere.^[3]
- **Data Analysis:** The change in mass at each RH step is recorded and plotted against the corresponding RH to generate the moisture sorption and desorption isotherms. The resulting graph reveals the hygroscopic profile of the material, including the amount of water sorbed at different humidity levels and the presence of any hysteresis or phase transitions.

Thermal Analysis (Thermogravimetric Analysis - TGA and Differential Scanning Calorimetry - DSC)

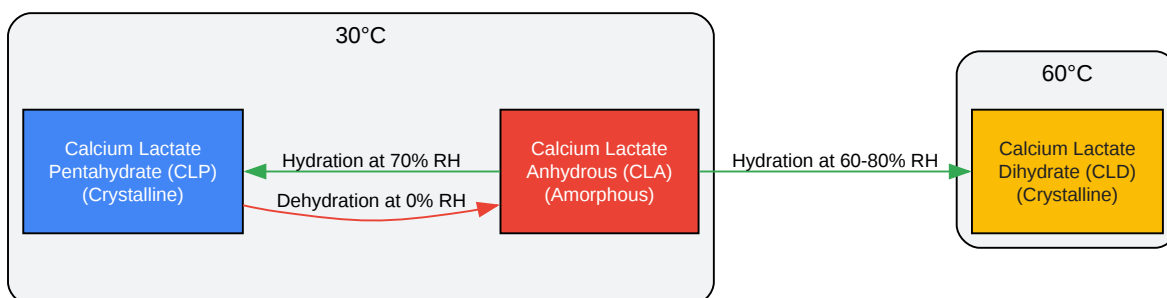
Objective: To determine the temperature and enthalpy of dehydration.

Methodology:

- Instrumentation: A simultaneous thermal analyzer (TGA/DSC) is used.
- Sample Preparation: A small, accurately weighed sample of calcium lactate pentahydrate is placed in an open sample pan (e.g., aluminum).
- Experimental Conditions:
 - Atmosphere: The experiment is typically run under a continuous flow of an inert gas, such as nitrogen.^[1]
 - Heating Program: The sample is heated at a constant rate (e.g., 1 K/min) over a defined temperature range (e.g., 30°C to 300°C).^[1]
- Data Analysis:
 - TGA: The TGA curve plots the mass of the sample as a function of temperature. A step in the curve indicates a mass loss, which for calcium lactate pentahydrate corresponds to the loss of water of hydration. The temperature range of this mass loss provides the dehydration temperature.
 - DSC: The DSC curve plots the heat flow to or from the sample as a function of temperature. An endothermic peak corresponding to the mass loss in the TGA curve represents the dehydration process. The onset temperature of this peak is the dehydration temperature, and the area under the peak can be used to calculate the enthalpy of dehydration.^[1]

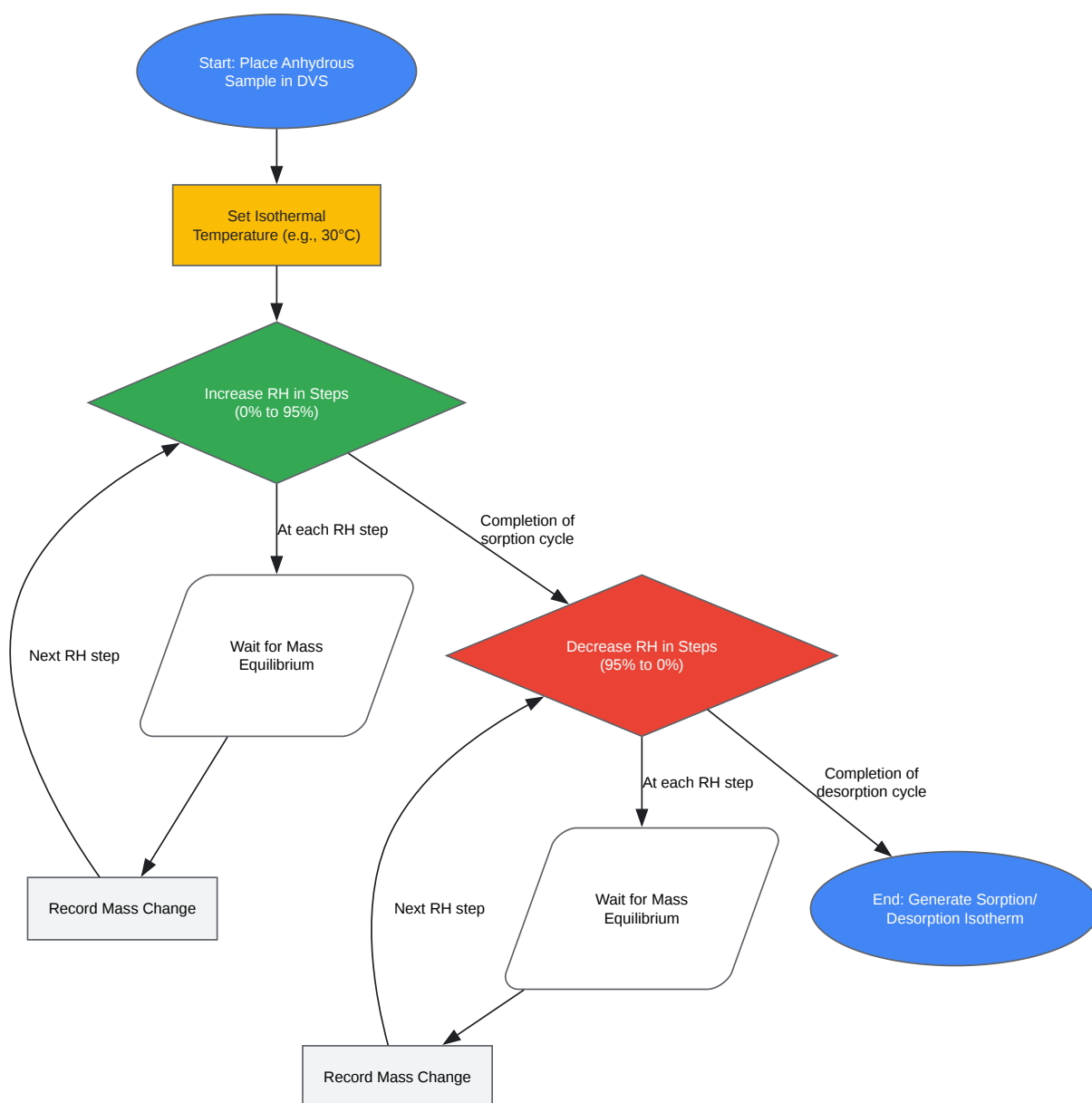
Visualizing Hygroscopic Behavior and Experimental Workflows

Graphical representations are invaluable for understanding the complex relationships in the hygroscopic behavior of calcium lactate pentahydrate and the experimental procedures used to study it.



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Hydration and Dehydration Pathways of Calcium Lactate.



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Experimental Workflow for Dynamic Vapor Sorption (DVS) Analysis.

Conclusion

The hygroscopic nature of calcium lactate pentahydrate is a critical attribute that necessitates careful consideration during pharmaceutical development and manufacturing. The reversible transition between the pentahydrate and amorphous anhydrous forms, governed by ambient temperature and relative humidity, can impact the material's physical properties and, consequently, the quality and stability of the final drug product. The quantitative data and experimental protocols outlined in this guide provide a foundational understanding for researchers and drug development professionals to control for the effects of moisture and ensure the development of robust and stable formulations containing calcium lactate pentahydrate. Further characterization of the moisture sorption isotherms at various temperatures would provide a more complete picture of its hygroscopic behavior.

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